

Technical Guide: Methyl 2-(5-methylfuran-2-yl)benzoate

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Compound of Interest

Compound Name: Methyl 2-(5-methylfuran-2-yl)benzoate

Cat. No.: B071460

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CAS Number: 159448-56-3[1][2]

Introduction

Methyl 2-(5-methylfuran-2-yl)benzoate is a chemical compound with the molecular formula $C_{13}H_{12}O_3$. It is registered under CAS number 159448-56-3. Despite its clear identification, a comprehensive review of publicly available scientific literature and chemical databases reveals a significant lack of in-depth technical data for this specific molecule. There is no readily available information regarding its synthesis, spectroscopic characterization, biological activity, or potential applications in research and drug development.

This guide, therefore, aims to provide relevant information for researchers and scientists by focusing on the synthesis and biological activities of closely related furan and methyl benzoate derivatives. The methodologies and findings presented for these related compounds may offer valuable insights for the potential synthesis and investigation of **Methyl 2-(5-methylfuran-2-yl)benzoate**.

Synthesis of Related Furan and Methyl Benzoate Derivatives

While a specific protocol for **Methyl 2-(5-methylfuran-2-yl)benzoate** is not available, the synthesis of substituted methyl benzoates and furans is well-documented. A general approach

to synthesizing the target molecule could involve a Suzuki or Stille coupling reaction between a methyl 2-halobenzoate and a 5-methyl-2-furanylboronic acid (or stannane) derivative, followed by esterification if starting from the corresponding benzoic acid.

As a more concrete example, the synthesis of a related compound, (\pm) -((2S,5R)-5-(Acetoxymethyl)tetrahydrofuran-2-yl)methyl Benzoate, has been described and involves a multi-step process.[3]

Example Experimental Protocol: Synthesis of (\pm) -((2S,5R)-5-(Acetoxymethyl)tetrahydrofuran-2-yl)methyl Benzoate[3]

A detailed protocol for the synthesis of a related tetrahydrofuran derivative is provided below as a reference for general laboratory techniques in this area of chemistry.

- **Oxidative Cyclization of 1,5-hexadiene:** To a suspension of sodium periodate (2.61 g, 26.8 mmol, 2.2 equiv.) absorbed on wet silica in a mixture of tetrahydrofuran/ CH_2Cl_2 (9:1, 244 mL), 1,5-hexadiene (1.0 g, 12.2 mmol) is added. The mixture is cooled to 0 °C.
- **Catalyst Addition:** Ruthenium trichloride (0.2 mol%, 244 μL from a 0.1 M stock solution in H_2O) is added dropwise to the stirred suspension.
- **Mono-benzoylation:** The crude THF-diol product from the previous step is dissolved in pyridine (1.5 mL), and benzoyl chloride (0.5 equiv.) is added. The mixture is stirred at room temperature for 16 hours.
- **Acetylation:** The crude mono-benzoylated product is then acetylated with acetic anhydride in pyridine overnight.
- **Purification:** The final product is purified by preparative Thin Layer Chromatography (TLC) on silica gel.

Biological Activity of Related Compounds

No biological activity data has been published for **Methyl 2-(5-methylfuran-2-yl)benzoate**. However, studies on other furan derivatives have revealed potential cytotoxic and antibacterial

activities. For instance, Methyl 5-(hydroxymethyl)furan-2-carboxylate (MFC), isolated from *Streptomyces zerumbet* W14, has been evaluated for its biological effects.^{[4][5]}

Cytotoxicity Data for Methyl 5-(hydroxymethyl)furan-2-carboxylate (MFC)

The cytotoxic activity of MFC was tested against several cell lines, with the following 50% inhibitory concentration (IC₅₀) values reported:

Cell Line	IC ₅₀ (µg/mL)	Cell Type
HeLa	64.00	Human cervical cancer
HepG2	102.53	Human liver cancer
L929	239.06	Mouse fibroblast (normal)
LLC-MK2	>512.00	Monkey kidney epithelial (normal)

Data sourced from Science Alert.^{[4][5]}

Antibacterial Activity of Methyl 5-(hydroxymethyl)furan-2-carboxylate (MFC)

MFC has demonstrated antibacterial activity, particularly against Gram-positive bacteria.^{[4][5]}

Bacterial Strain	Activity
Staphylococcus aureus	High
Bacillus cereus	High
Bacillus subtilis	High
Escherichia coli	Moderate
Salmonella Typhi	Moderate
Serratia marcescens	Moderate
Pseudomonas aeruginosa	Moderate

Data sourced from Science Alert.[4][5]

Experimental Workflows and Diagrams

As no specific experimental workflows for **Methyl 2-(5-methylfuran-2-yl)benzoate** are available, a generalized workflow for the synthesis of a related furan derivative is presented below.

Generalized Synthetic Workflow for a Furan Derivative



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References

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